

Proper Disposal of Peri-Colace in a Laboratory Setting

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Compound of Interest

Compound Name: *Peri-Colace*

Cat. No.: *B12468115*

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For researchers, scientists, and drug development professionals, the proper disposal of pharmaceutical products like **Peri-Colace** is a critical component of laboratory safety and environmental responsibility. **Peri-Colace**, a stool softener and stimulant laxative, is classified as a non-controlled, non-hazardous pharmaceutical waste.^{[1][2]} Adherence to established disposal protocols ensures compliance with regulations and prevents the introduction of active pharmaceutical ingredients into the environment.

Active Ingredients

A quantitative summary of the active ingredients in **Peri-Colace** is provided below.

Active Ingredient	Mass per Tablet	Purpose
Docusate Sodium	50 mg	Stool Softener
Sennosides	8.6 mg	Stimulant Laxative

Disposal Procedures

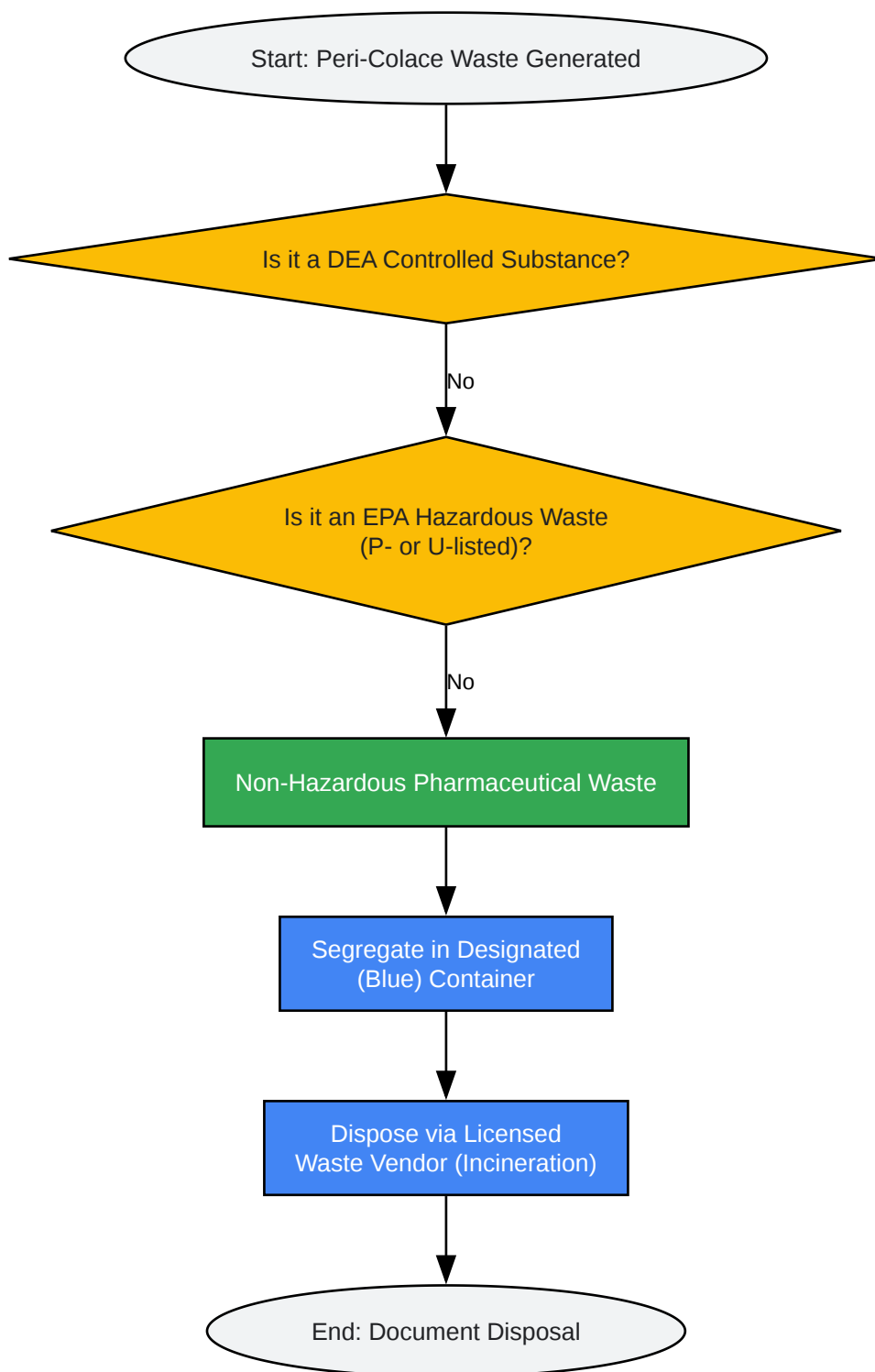
The primary guideline for the disposal of non-hazardous pharmaceutical waste is to avoid flushing it down the drain or discarding it in regular trash.^{[2][3][4]} The recommended method of disposal for **Peri-Colace** in a laboratory setting is through a licensed pharmaceutical waste management service, which will typically incinerate the waste.^{[1][4]}

Step-by-Step Disposal Protocol:

- Segregation: Isolate **Peri-Colace** and other non-hazardous pharmaceutical waste from hazardous chemical waste, biohazardous waste, and general laboratory trash.^{[1][2]} Use designated, clearly labeled containers for non-hazardous pharmaceutical waste. These containers are often color-coded blue.^{[1][4]}
- Containment: Place the tablets in a securely sealed container to prevent spillage. For any associated packaging, remove or redact any patient or laboratory-specific information to maintain confidentiality.
- Labeling: Clearly label the container as "Non-Hazardous Pharmaceutical Waste for Incineration." Include the date of accumulation.
- Storage: Store the container in a designated, secure area away from general lab traffic to prevent accidental misuse or diversion.
- Arrangement for Pickup: Contact your institution's Environmental Health and Safety (EHS) department or a licensed pharmaceutical waste contractor to arrange for the pickup and disposal of the waste. Ensure you receive and retain a certificate of destruction for your records.^[1]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Peri-Colace** in a laboratory environment.



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Caption: Logical workflow for the proper disposal of **Peri-Colace**.

Experimental Protocols

In a laboratory setting, in-lab treatment or neutralization of pharmaceutical waste such as **Peri-Colace** is not a recommended or standard practice. The active ingredients, docusate sodium and sennosides, are not typically chemically altered prior to disposal. The most appropriate and compliant method is to manage the waste through a professional disposal service as outlined above. This approach minimizes the risk of improper disposal and ensures adherence to environmental regulations.

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References

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